

# An In-depth Technical Guide to the Physicochemical Properties of IT-143B Antibiotic

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## Compound of Interest

Compound Name: *IT-143B*

Cat. No.: *B10820791*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of the **IT-143B** antibiotic. The information is curated for professionals in research and drug development, presenting data in a structured format, detailing experimental methodologies, and visualizing the mechanism of action.

## Core Physicochemical Properties

**IT-143B** is a member of the piericidin family of antibiotics, which are known for their potent biological activities.<sup>[1]</sup> While specific experimental data for some properties of **IT-143B** are not publicly available, the properties of the closely related and well-studied piericidin A are provided for reference.

Table 1: Physicochemical Data for **IT-143B** and Piericidin A

Property	IT-143B	Piericidin A (for reference)
Molecular Formula	C28H41NO4	C25H37NO4[2]
Molecular Weight	455.6 g/mol	415.6 g/mol [2][3]
Appearance	Not specified	Pale yellow oil[3]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO.	Soluble in DMSO (up to 25 mg/ml), Ethanol (up to 20 mg/ml), and methanol. Sparingly soluble in aqueous solutions.
Melting Point	Not specified	Not specified; presented as an oil.
Boiling Point	Not specified	614.9±55.0 °C (Predicted)
Density	Not specified	1.044±0.06 g/cm3 (Predicted)
Purity	Typically >95% by HPLC	>95% by HPLC
CAS Number	183485-34-9	2738-64-9
Storage Stability	Not specified	Stable for 2 years as supplied. Solutions in DMSO or Ethanol may be stored at -20°C for up to 1 month.

## Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **IT-143B** are not available in the public domain. However, standard methodologies for characterizing antibiotic compounds are outlined below.

### Determination of Solubility

A standard shake-flask method can be employed to determine the solubility of **IT-143B** in various solvents.

Protocol:

- Add an excess amount of **IT-143B** to a known volume of the solvent (e.g., ethanol, methanol, DMSO, DMF, or a buffered aqueous solution) in a sealed vial.
- Agitate the vial at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the suspension to pellet the undissolved solid.
- Carefully extract a known volume of the supernatant.
- Quantify the concentration of **IT-143B** in the supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- The solubility is then expressed in mg/mL or other appropriate units.

## Determination of Melting Point

The melting point of a solid compound can be determined using a capillary melting point apparatus. As piericidin A is an oil, this method would be applicable if **IT-143B** is isolated as a solid.

Protocol:

- Finely powder a small amount of the dried **IT-143B** sample.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a steady rate (e.g., 1-2°C per minute) near the expected melting point.
- Record the temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid. This range is the melting point.

## Stability Studies

The stability of **IT-143B** in solution and as a solid can be assessed under various environmental conditions using a stability-indicating HPLC method.

Protocol:

- Prepare solutions of **IT-143B** in relevant solvents or formulations.
- Aliquot the solutions and solid samples into appropriate containers.
- Store the samples under a range of controlled conditions, including different temperatures (e.g., -20°C, 4°C, 25°C, 40°C) and relative humidities (e.g., 60% RH, 75% RH), and protect from light where necessary.
- At specified time points (e.g., 0, 1, 3, 6, 12 months), withdraw samples.
- Analyze the samples using a validated stability-indicating HPLC method to determine the concentration of the remaining **IT-143B** and to detect any degradation products.
- A significant loss of potency (e.g., >10%) indicates instability under those storage conditions.

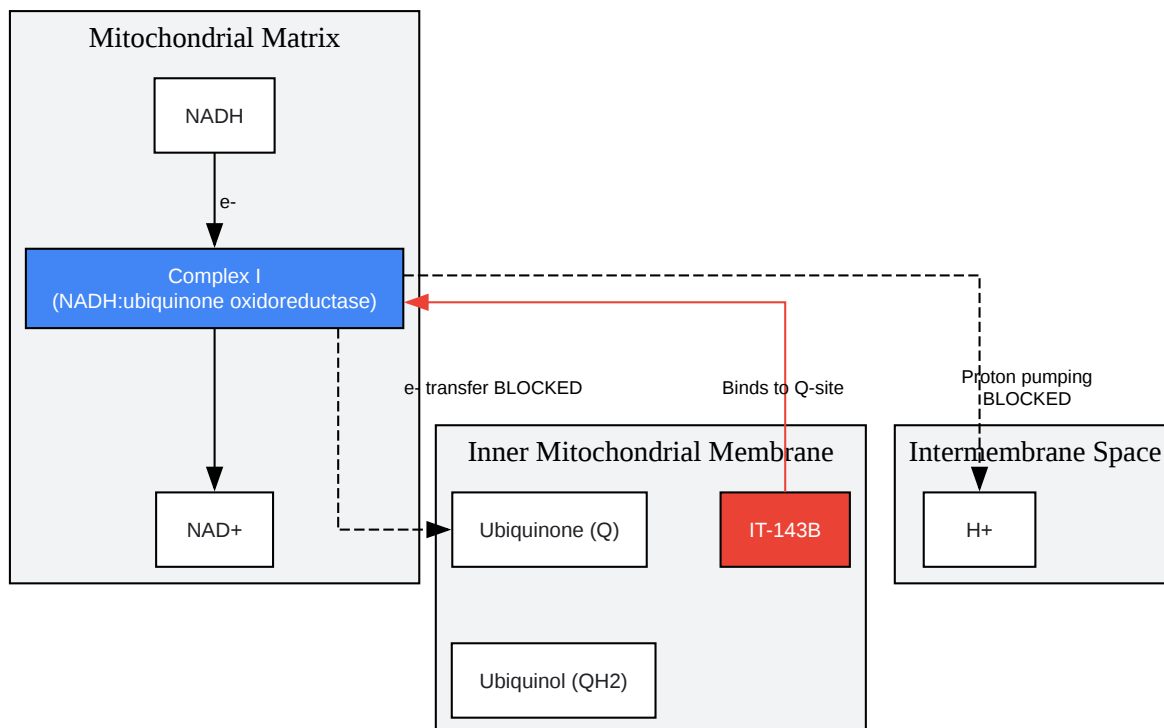
## Mechanism of Action and Signaling Pathway

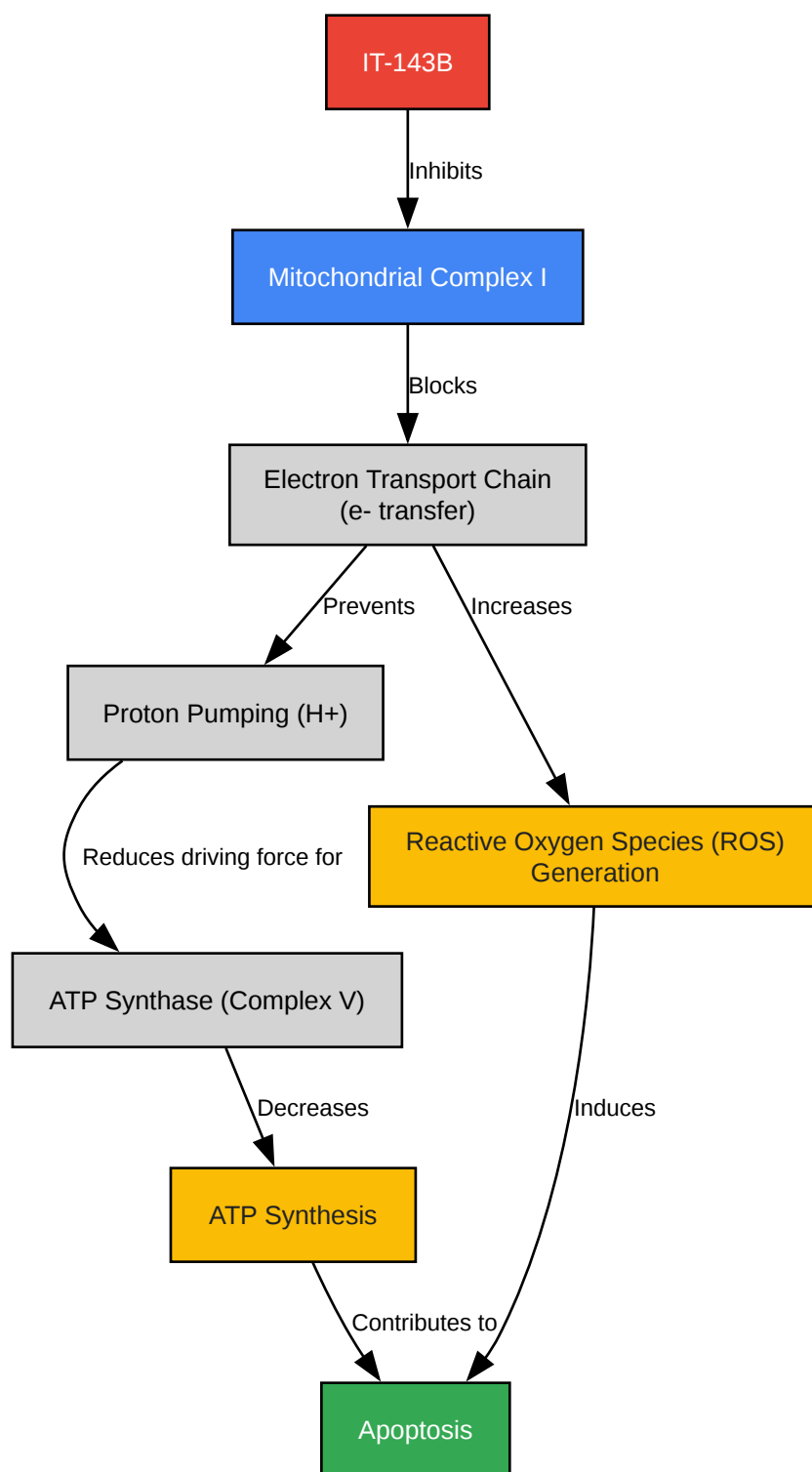
**IT-143B** is a member of the piericidin class of antibiotics, which are known to be potent inhibitors of the mitochondrial electron transport chain at Complex I (NADH:ubiquinone oxidoreductase). This inhibition is the primary mechanism of its cytotoxic and antimicrobial activity.

## Inhibition of Mitochondrial Complex I

Piericidins are structural analogs of ubiquinone (Coenzyme Q) and act as competitive inhibitors, binding to the ubiquinone-binding site within Complex I. This binding event blocks the transfer of electrons from NADH to ubiquinone, a critical step in cellular respiration.

The workflow for the inhibition of Complex I by **IT-143B** can be visualized as follows:





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## References

- 1. IT-143-A and B, novel piericidin-group antibiotics produced by Streptomyces sp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Piericidin A | C<sub>25</sub>H<sub>37</sub>NO<sub>4</sub> | CID 6437838 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. uniscience.co.kr [uniscience.co.kr]
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